

Using 1-(2-Methylcyclopropyl)ethan-1-amine as a chiral building block

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Compound of Interest

Compound Name: 1-(2-Methylcyclopropyl)ethan-1-amine

Cat. No.: B11821777

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Executive Summary

1-(2-Methylcyclopropyl)ethan-1-amine (MCEA) represents a high-value chiral building block in modern medicinal chemistry. Structurally, it combines a conformationally restricted cyclopropane ring with an exocyclic chiral amine handle. This unique architecture serves two primary functions in drug design:

- **Bioisosterism:** It acts as a rigidified mimic of aliphatic amino acid side chains (Valine, Isoleucine), locking bioactive conformations to improve potency.
- **Metabolic Stability:** The cyclopropyl moiety impedes cytochrome P450-mediated -hydroxylation, a common metabolic clearance pathway for alkyl amines.

This guide details the stereochemical considerations, synthetic protocols, and application strategies for integrating MCEA into drug discovery campaigns, specifically targeting GPCR ligands and epigenetic modulators (LSD1 inhibitors).

Chemical Profile & Stereochemical Complexity

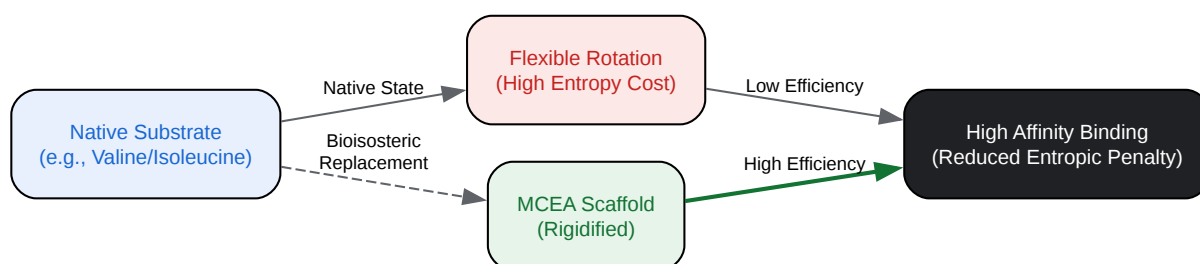
Unlike simple alkyl amines, MCEA possesses three contiguous stereocenters: two on the cyclopropane ring (C1, C2) and one at the exocyclic

-carbon. This creates a theoretical space of 8 stereoisomers, though the trans-configuration of the ring is thermodynamically favored and most commonly utilized.

Property	Value / Description
IUPAC Name	1-(2-methylcyclopropyl)ethan-1-amine
Molecular Formula	
Molecular Weight	99.18 g/mol
pKa (Conjugate Acid)	~8.5 (Lower than typical alkyl amines due to -like character of cyclopropane)
Key Pharmacophore	Conformationally constrained aliphatic amine; -hole interactions.
Metabolic Feature	Blocks -hydride elimination; Mechanism-based inactivation of MAO/LSD1.

Pharmacophore Mapping: The "Lock" Effect

MCEA serves as a rigid replacement for flexible alkyl chains. By restricting the bond rotation between the amine and the hydrophobic tail, MCEA reduces the entropic penalty of binding to a protein target.



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Figure 1: Pharmacophore mapping illustrating the entropic advantage of MCEA over flexible alkyl chains.

Applications in Drug Discovery

A. Epigenetic Modulation (LSD1 Inhibition)

The cyclopropylamine core is a "warhead" for Lysine-Specific Demethylase 1 (LSD1).[1] The mechanism involves the enzymatic oxidation of the amine to an imine, followed by a single-electron transfer (SET) ring-opening of the cyclopropane. This generates a reactive radical that covalently modifies the FAD cofactor, irreversibly inhibiting the enzyme.

- Advantage: The 2-methyl substitution on the ring modulates the electronics and steric bulk, potentially improving selectivity over Monoamine Oxidases (MAO-A/B).

B. Peptidomimetics (GPCRs)

In peptide-based ligand design, replacing a Valine or Isoleucine residue with MCEA can lock the peptide backbone into a specific turn (e.g.,

-turn) or helix geometry, protecting it from proteolytic degradation.

Protocol: Stereoselective Synthesis via Ellman Auxiliary

Since the biological activity often depends on the absolute configuration of the exocyclic amine, a stereoselective synthesis is required. The following protocol uses the Ellman sulfinamide strategy to set the exocyclic chiral center with high diastereoselectivity (

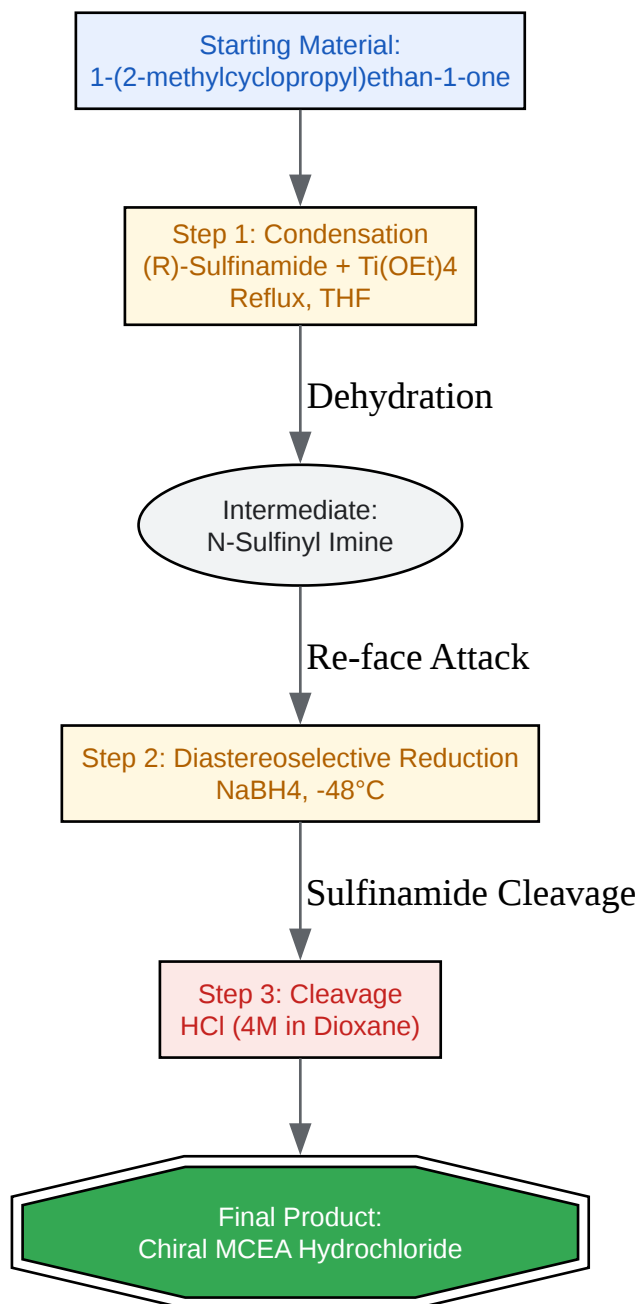
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Materials Required

- Precursor: trans-1-(2-methylcyclopropyl)ethan-1-one (Commercially available or synthesized via cyclopropanation).
- Auxiliary: (R)-(+)-2-Methyl-2-propanesulfinamide (Ellman's Sulfinamide).

- Reagents: Titanium(IV) ethoxide (), Sodium borohydride (), THF (anhydrous), HCl (4M in dioxane).

Workflow Diagram



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Figure 2: Stereoselective synthesis of MCEA using the Ellman auxiliary route.

Step-by-Step Procedure

Step 1: Condensation (Imine Formation)

- Charge a flame-dried round-bottom flask with trans-1-(2-methylcyclopropyl)ethan-1-one (1.0 equiv) and (R)-2-methyl-2-propanesulfinamide (1.1 equiv) in anhydrous THF (0.5 M).
- Add

(2.0 equiv) dropwise under

atmosphere.
- Heat to reflux (approx. 65°C) for 16 hours. Monitor by TLC (EtOAc/Hexane) or LC-MS.
- Workup: Cool to RT. Pour into brine while stirring vigorously. Filter the resulting titanium salts through a Celite pad. Wash the pad with EtOAc.
- Concentrate the filtrate and purify via silica gel chromatography to yield the N-sulfinyl imine.

Step 2: Diastereoselective Reduction

- Dissolve the N-sulfinyl imine (1.0 equiv) in anhydrous THF (0.2 M).
- Cool the solution to -48°C (dry ice/acetonitrile bath). Note: Temperature control is critical for diastereoselectivity.
- Add

(4.0 equiv) in one portion.
- Allow to warm to RT slowly over 4 hours.
- Quench: Add saturated

solution dropwise. Extract with EtOAc (3x).^[2]
- Dry over

, concentrate, and isolate the major diastereomer via column chromatography.

Step 3: Acidolytic Cleavage

- Dissolve the reduced sulfinamide in MeOH.
- Add 4M HCl in dioxane (excess, ~4-5 equiv).
- Stir at RT for 1 hour. A white precipitate (amine hydrochloride) may form.
- Concentrate to dryness. Triturate with diethyl ether to remove sulfinyl byproducts.
- Result: Pure **1-(2-methylcyclopropyl)ethan-1-amine** hydrochloride salt.

Quality Control & Validation

To ensure the integrity of this building block before library synthesis, the following validation steps are mandatory.

Analytical Method	Purpose	Acceptance Criteria
NMR (DMSO-)	Confirm structure and salt form.	Distinct multiplets for cyclopropyl protons (0.2–0.9 ppm). Doublet for methyl group. Broad singlet for .
Chiral HPLC/SFC	Determine Enantiomeric Excess (ee).	> 98% ee. (Column: Chiralpak IC or IG; Mobile Phase: /MeOH + DEA).
NOESY 1D/2D	Confirm Relative Stereochemistry.	NOE correlation between ring methine protons to confirm trans vs cis geometry.

Safety & Handling

- Toxicity: Cyclopropylamines are potential mechanism-based inhibitors of monoamine oxidases.[1] Handle as a potential neuroactive agent.
- Volatility: The free base is volatile. Store as the hydrochloride or tartrate salt.
- Stability: The cyclopropane ring is stable to standard acidic/basic conditions but can open under radical conditions or strong Lewis acids (e.g.,

) at elevated temperatures.

References

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